

Application Notes and Protocols for the Enantioselective Synthesis of Rhodinyl Acetate

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Compound of Interest

Compound Name: Rhodinyl acetate

Cat. No.: B085566

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This document provides detailed methodologies for the enantioselective synthesis of **rhodinyl acetate**, a valuable chiral fragrance and flavor compound. The primary focus is on enzymatic kinetic resolution of the precursor alcohol, rhodinol, which allows for the separation of its enantiomers. Both classical kinetic resolution and dynamic kinetic resolution strategies are presented, offering pathways to high enantiomeric purity.

Introduction

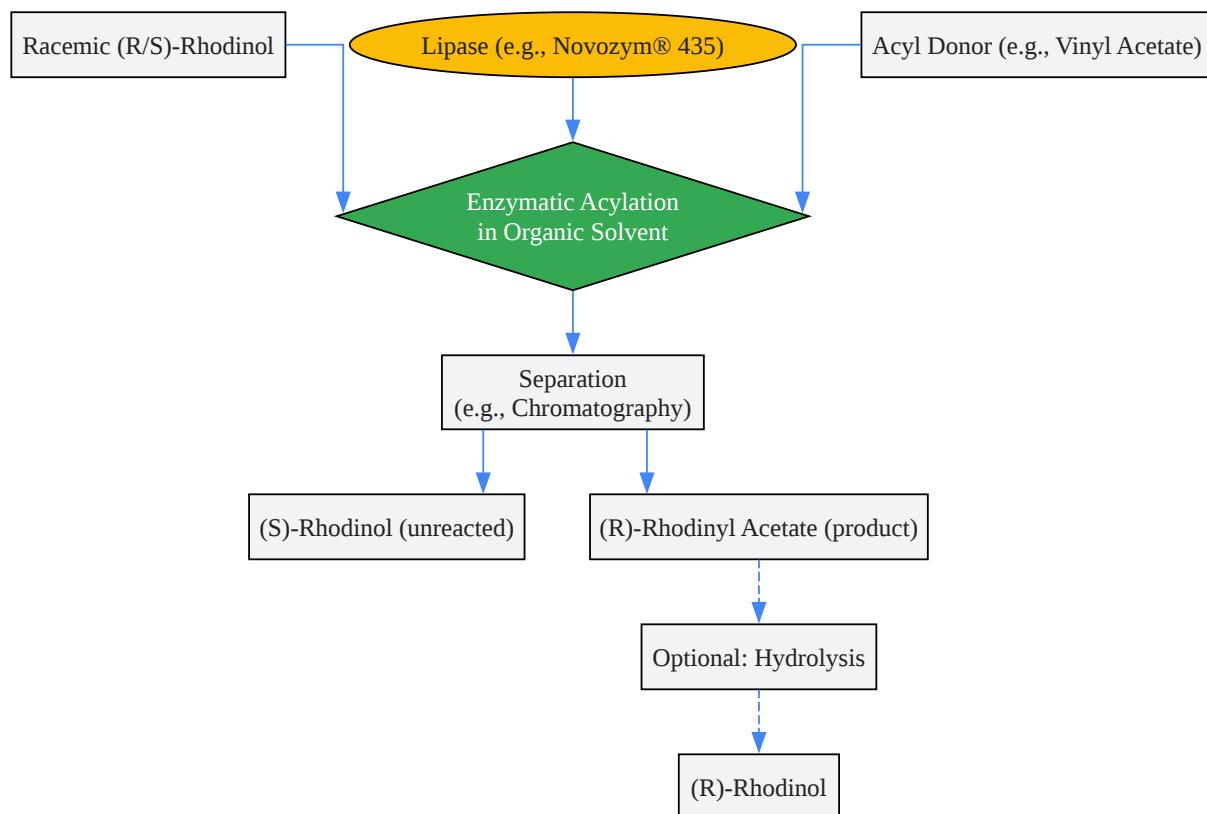
Rhodinyl acetate, the acetate ester of rhodinol (3,7-dimethyloct-7-en-1-ol), possesses a characteristic rosy scent. The stereochemistry at the C3 position significantly influences its olfactory properties. Enantiomerically pure **rhodinyl acetate** is therefore of great interest for applications in perfumery, cosmetics, and as a chiral building block in organic synthesis. Enzymatic kinetic resolution offers a green and highly selective method for obtaining enantiomerically enriched **rhodinyl acetate**.

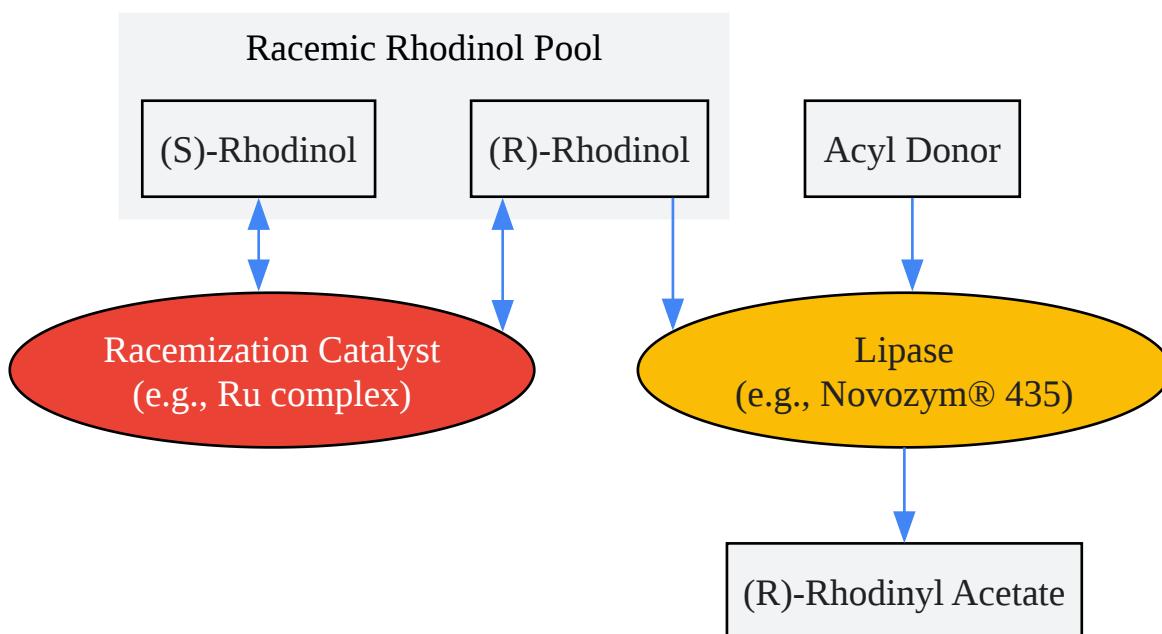
Method 1: Lipase-Catalyzed Kinetic Resolution of Racemic Rhodinol

Kinetic resolution is a process in which one enantiomer of a racemic mixture reacts faster than the other with a chiral catalyst or reagent, allowing for the separation of the unreacted

enantiomer and the product of the faster-reacting enantiomer. In this case, a lipase enzyme selectively acylates one enantiomer of racemic rhodinol.

Workflow for Enzymatic Kinetic Resolution





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